

potential off-target effects of AC187 Tfa

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Compound of Interest

Compound Name: AC187 Tfa
Cat. No.: B15608645

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AC187 Tfa Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using **AC187 Tfa**. The information is designed to help address specific issues that may arise during experiments, with a focus on potential off-target effects.

Frequently Asked Questions (FAQs)

Q1: What is **AC187 Tfa**?

AC187 is a potent and orally active antagonist of the amylin receptor, with an IC₅₀ of 0.48 nM and a K_i of 0.275 nM.^[1] The "Tfa" or "TFA" designation indicates that the compound is supplied as a trifluoroacetate salt. AC187 demonstrates selectivity for the amylin receptor over the related calcitonin and CGRP receptors.^{[1][2][3][4]} Its primary on-target effects include increasing glucagon secretion, accelerating gastric emptying, and influencing food intake.^{[1][2][4]} It has also been shown to have neuroprotective effects by blocking amyloid- β -induced toxicity.^{[1][2]}

Q2: I am observing effects in my experiment that are inconsistent with amylin receptor antagonism. What could be the cause?

Unexpected experimental outcomes could be due to several factors, including off-target effects of the AC187 molecule itself or effects of the trifluoroacetate (TFA) counter-ion. While a comprehensive off-target screening profile for AC187 against a broad panel of receptors and enzymes is not publicly available, the TFA component is known to have biological activity.

Q3: What are the known off-target effects of the Trifluoroacetate (TFA) counter-ion?

Trifluoroacetic acid (TFA) has been shown to act as an allosteric modulator of the glycine receptor (GlyR) and can activate ATP-sensitive potassium (KATP) channels. It is important to note that TFA does not appear to affect GABA-A or 5-HT3A receptors.

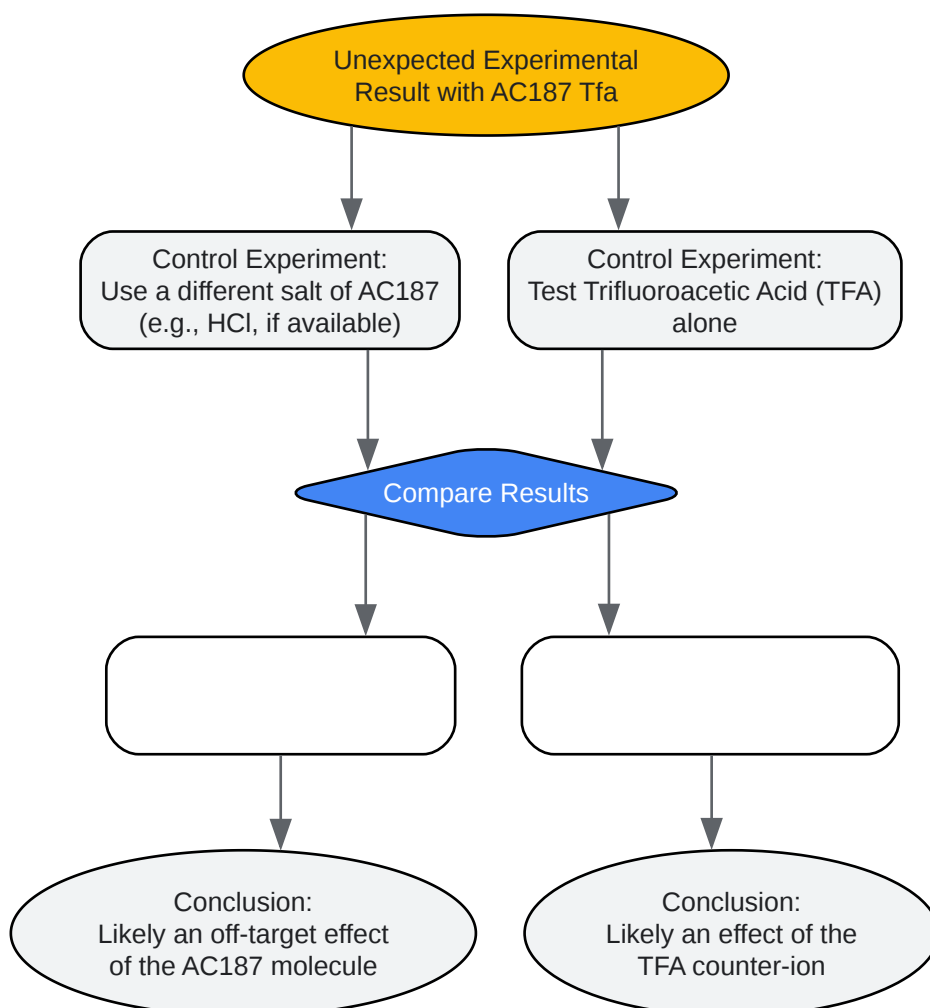
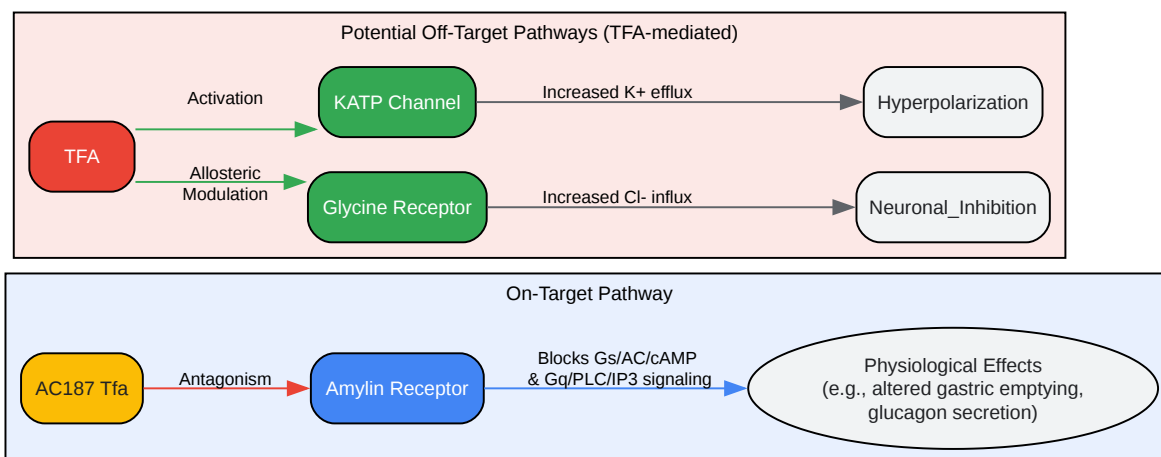
Troubleshooting Guide: Investigating Potential Off-Target Effects

If you suspect off-target effects are influencing your results, the following troubleshooting steps can help you to identify the source.

Step 1: Characterize the On-Target and Potential Off-Target Signaling Pathways

The first step is to understand the known signaling pathways for both the intended target (amylin receptor) and the potential off-targets (glycine receptor and KATP channels).

Diagram: AC187 On-Target and Potential Off-Target Signaling Pathways



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